

Personal protective equipment for handling

SB225002

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Compound of Interest

Compound Name: **SB225002**

Cat. No.: **B1683915**

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Essential Safety and Handling Guide for SB225002

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This guide provides critical safety and logistical information for the handling and disposal of **SB225002**, a potent and selective CXCR2 antagonist. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **SB225002** in its solid form or in solution, the following personal protective equipment is mandatory to prevent skin contact, eye irritation, and inhalation.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene	Prevents skin contact with the compound and solvents.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	Protects eyes from splashes of solutions or airborne powder.
Body Protection	Laboratory coat	Standard	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved respirator	N95 or higher	Required when handling the powder outside of a fume hood to prevent inhalation.

Operational Plan: Handling Procedures

SB225002 is a yellow solid that is soluble in dimethyl sulfoxide (DMSO) and ethanol. Follow these step-by-step procedures for safe handling.

Weighing the Solid Compound:

- Preparation: Ensure a chemical fume hood is operational. Place a weigh boat on an analytical balance within the fume hood.
- Aliquotting: Carefully transfer the desired amount of **SB225002** powder to the weigh boat using a clean spatula.
- Cleaning: After weighing, securely cap the stock container. Decontaminate the spatula and any surfaces within the fume hood that may have come into contact with the powder.

Preparing Stock Solutions:

- Solvent Dispensing: In a chemical fume hood, dispense the required volume of DMSO or ethanol into a sterile, conical tube.
- Dissolving: Carefully add the weighed **SB225002** powder to the solvent.
- Mixing: Cap the tube securely and vortex or sonicate until the solid is completely dissolved.
- Storage: Label the tube clearly with the compound name, concentration, solvent, and date of preparation. For long-term storage, it is recommended to store stock solutions at -20°C.

Disposal Plan

All waste materials contaminated with **SB225002** must be treated as hazardous chemical waste.

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled hazardous waste container for solids	Includes contaminated gloves, weigh boats, pipette tips, and vials.
Liquid Waste	Labeled hazardous waste container for liquids	Includes unused or expired solutions of SB225002. Do not pour down the drain.
Sharps	Puncture-resistant sharps container	Includes needles and syringes used to handle SB225002 solutions.

All waste must be disposed of through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations.

Emergency Procedures: First Aid

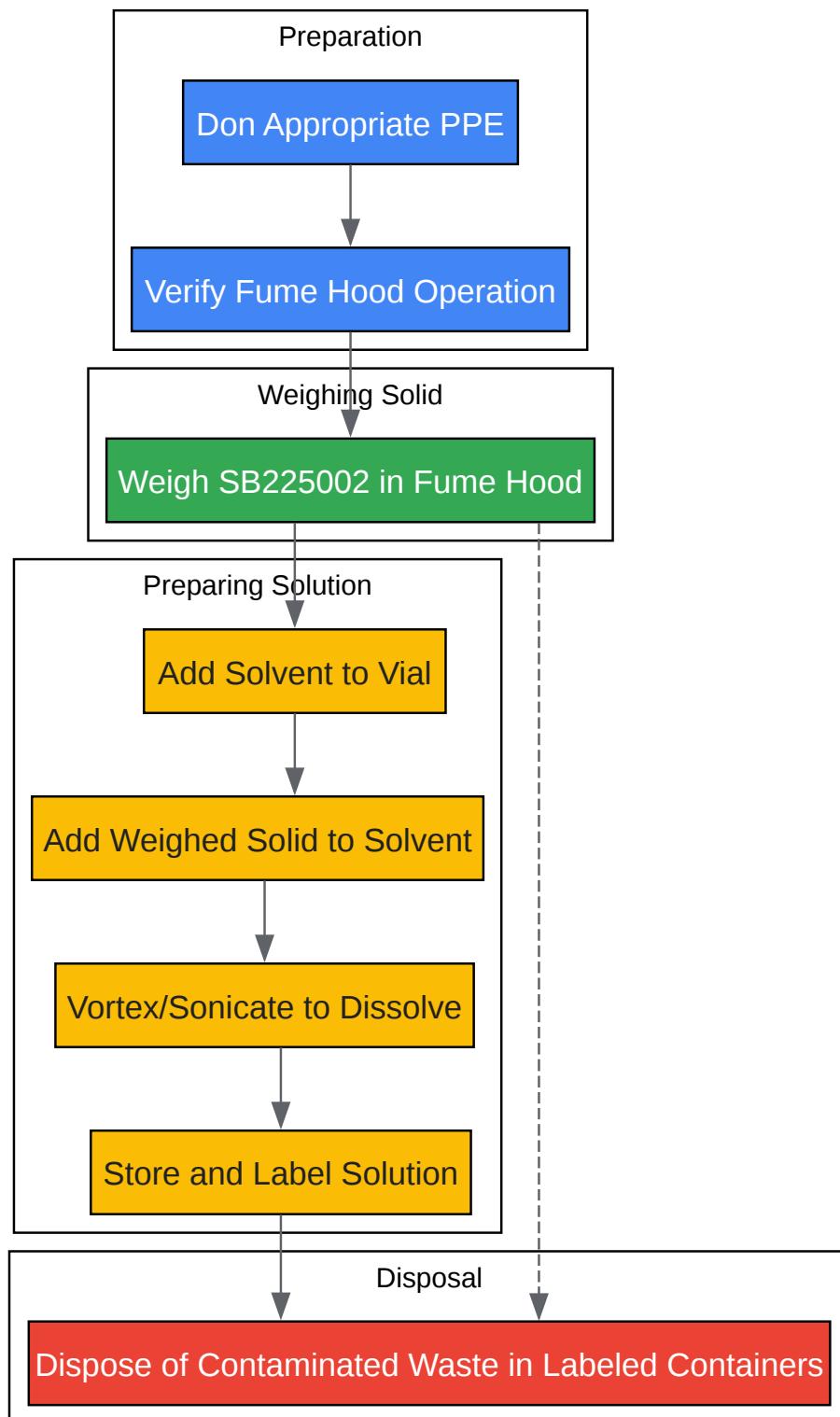
In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

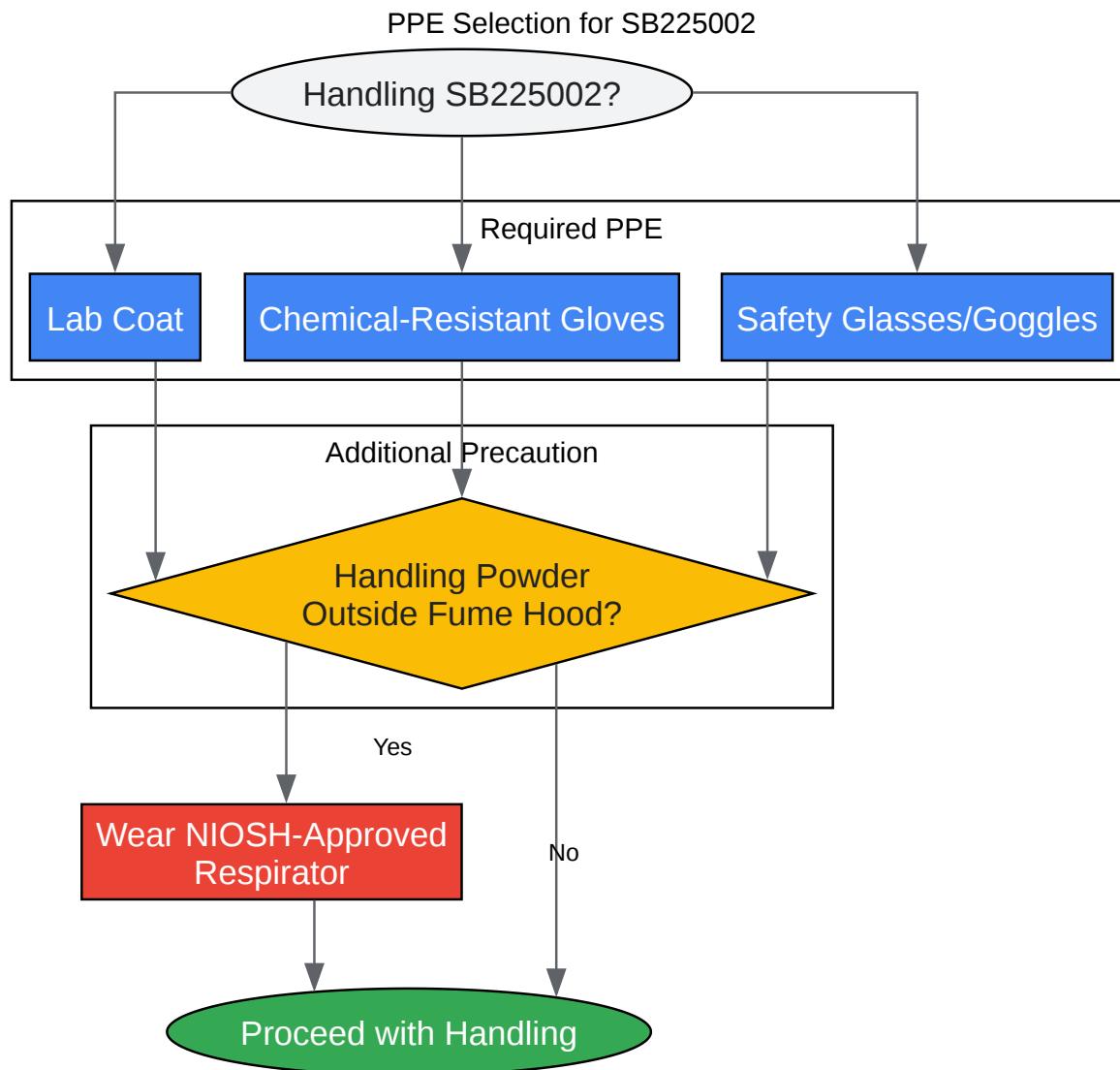
Visual Guides

The following diagrams illustrate the recommended workflow for handling **SB225002** and the logic for selecting the appropriate personal protective equipment.

SB225002 Handling Workflow

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Caption: Workflow for safely handling **SB225002** from preparation to disposal.



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Caption: Decision logic for selecting appropriate PPE when handling **SB225002**.

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